

UM-164 Dual Kinase Inhibitor: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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Abstract

UM-164 is a potent, dual-kinase inhibitor targeting both proto-oncogene tyrosine-protein kinase Src (c-Src) and p38 mitogen-activated protein kinases (MAPKs).[1][2] It uniquely binds to the inactive "DFG-out" conformation of its target kinases, a mechanism that distinguishes it from many other kinase inhibitors.[1][3] This technical guide provides an in-depth overview of **UM-164**, consolidating its mechanism of action, quantitative biochemical and cellular data, and detailed experimental protocols. Special attention is given to its effects on key signaling pathways implicated in cancer progression. This document is intended to serve as a comprehensive resource for researchers in oncology and drug development.

Mechanism of Action

UM-164 exerts its biological effects through the potent and simultaneous inhibition of two distinct kinase families: c-Src and p38 MAPKs.[1]

- **c-Src Inhibition:** As a non-receptor tyrosine kinase, c-Src is a critical mediator in signaling pathways that control cell proliferation, migration, and invasion.[1] **UM-164** binds to the inactive, DFG-out conformation of c-Src.[1][3] This mode of binding not only blocks the catalytic activity of the kinase but has also been shown to alter its cellular localization.[1][4]

- p38 MAPK Inhibition: The p38 MAPK pathway is involved in cellular responses to stress and inflammation and has been implicated in cancer progression.[\[1\]](#)[\[2\]](#) **UM-164** is a potent inhibitor of both p38 α and p38 β isoforms.[\[1\]](#)[\[4\]](#)

The dual inhibition of both c-Src and p38 is believed to be superior to the mono-inhibition of either kinase alone in certain cancer contexts, such as triple-negative breast cancer (TNBC).[\[1\]](#)[\[3\]](#)

Downstream Signaling Pathways

Inhibition of c-Src and p38 by **UM-164** leads to the modulation of several downstream signaling cascades. In TNBC and glioma cell lines, **UM-164** has been shown to efficiently reduce the phosphorylation and activation of:

- EGFR (Tyr-845 and Tyr-1068): Epidermal Growth Factor Receptor, a key driver of cell proliferation.[\[1\]](#)[\[4\]](#)
- AKT: A central kinase in the PI3K/AKT pathway, crucial for cell survival and growth.[\[4\]](#)
- ERK1/2: Key components of the MAPK/ERK pathway that regulates cell division and differentiation.[\[4\]](#)
- FAK: Focal Adhesion Kinase, involved in cell adhesion and migration.[\[4\]](#)
- YAP: Yes-associated protein, a transcriptional co-activator in the Hippo pathway, which is involved in organ size control and tumor suppression. **UM-164** has been shown to trigger YAP translocation to the cytoplasm, thereby reducing its activity.[\[2\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize the reported quantitative data for **UM-164**.

Table 1: Biochemical Activity of **UM-164**

Target	Metric	Value (nM)	Reference(s)
c-Src	Kd	2.7	[4]

Table 2: Cellular Activity of **UM-164** in Triple-Negative Breast Cancer (TNBC) Cell Lines

Cell Line	Metric	Value (nM)	Reference(s)
MDA-MB-231	IC50 (Motility & Invasion)	50	[1][4]
SUM 149	IC50 (Motility & Invasion)	50	[1][4]
TNBC Cell Lines (Average)	GI50 (Antiproliferative)	160	[1][4]

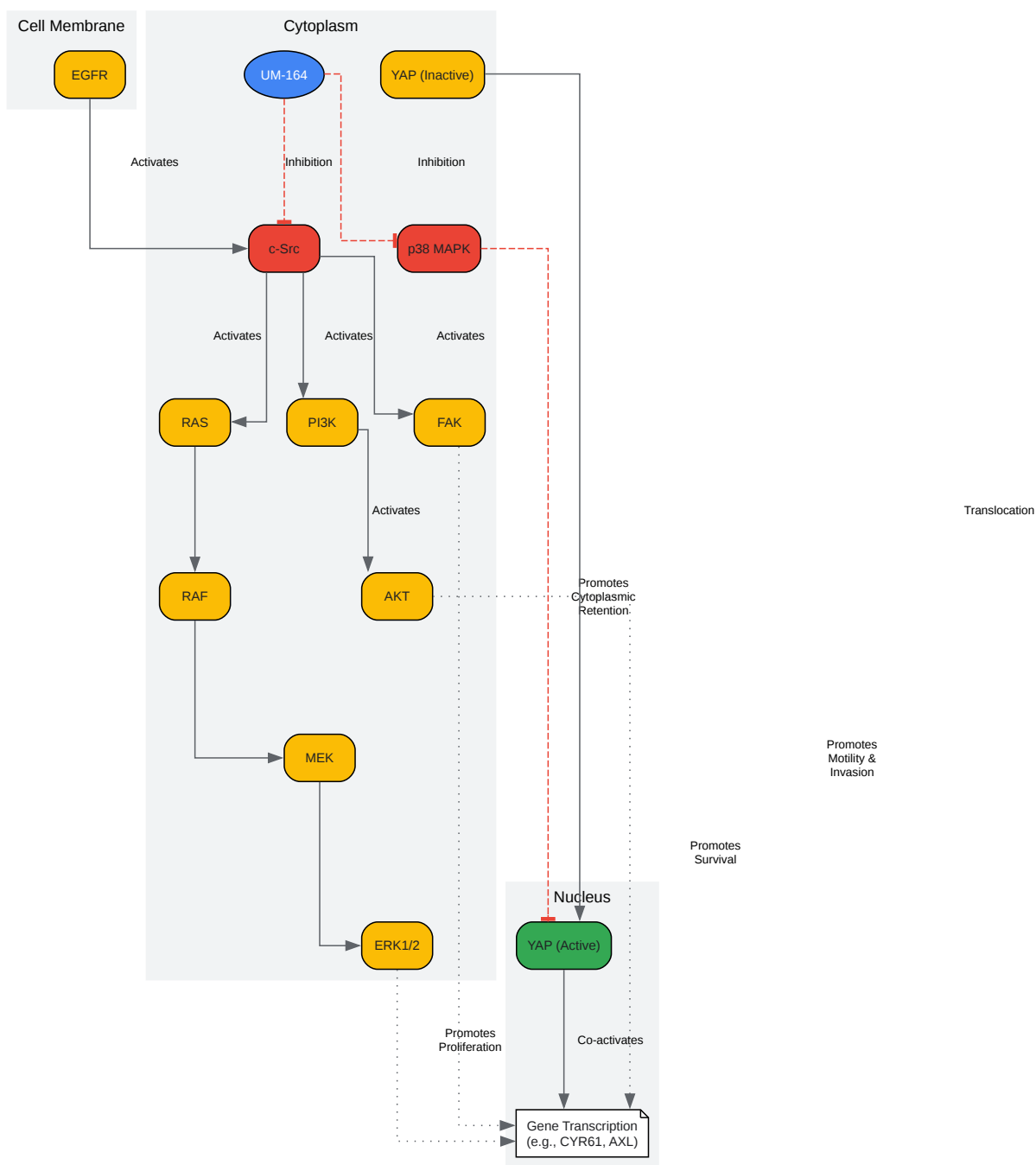
Table 3: Cellular Activity of **UM-164** in Glioma Cell Lines

Cell Line	Timepoint	IC50 (μM)	Reference(s)
LN229	24h	10.07	[2]
48h	6.20	[2]	
72h	3.81	[2]	
SF539	24h	3.75	[2]
48h	2.68	[2]	
72h	1.23	[2]	

Note on In Vivo Data: The initial publication by Gilani et al. in Clinical Cancer Research reporting potent in vivo anti-TNBC activity of **UM-164** in xenograft models was later retracted. [6] The authors were unable to reproduce the in vivo efficacy results.[7] However, a separate study reported in vivo anti-glioma effects in a xenograft model.[2]

Mandatory Visualizations

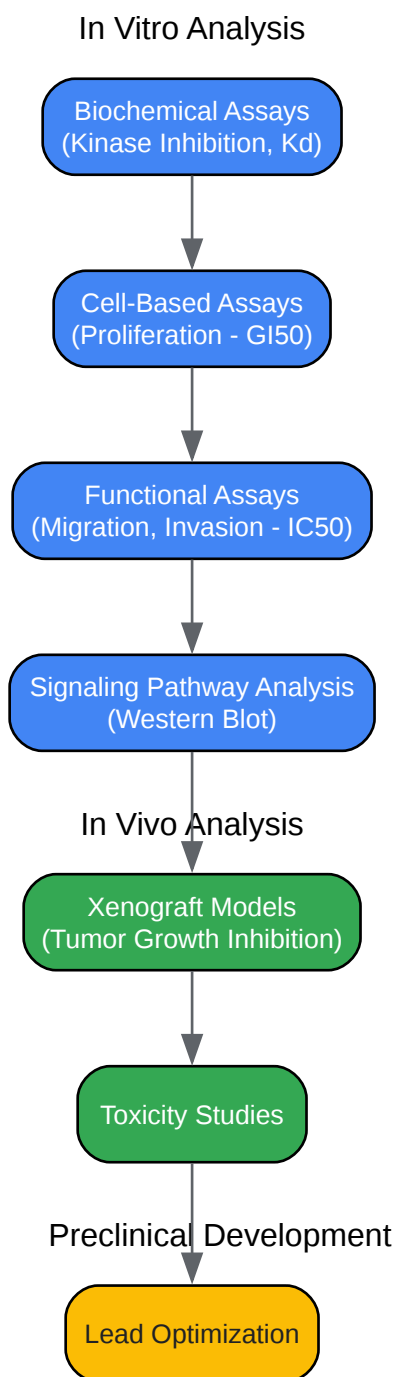
Signaling Pathway of **UM-164**



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Caption: **UM-164** inhibits c-Src and p38, affecting multiple downstream pro-growth and survival pathways.

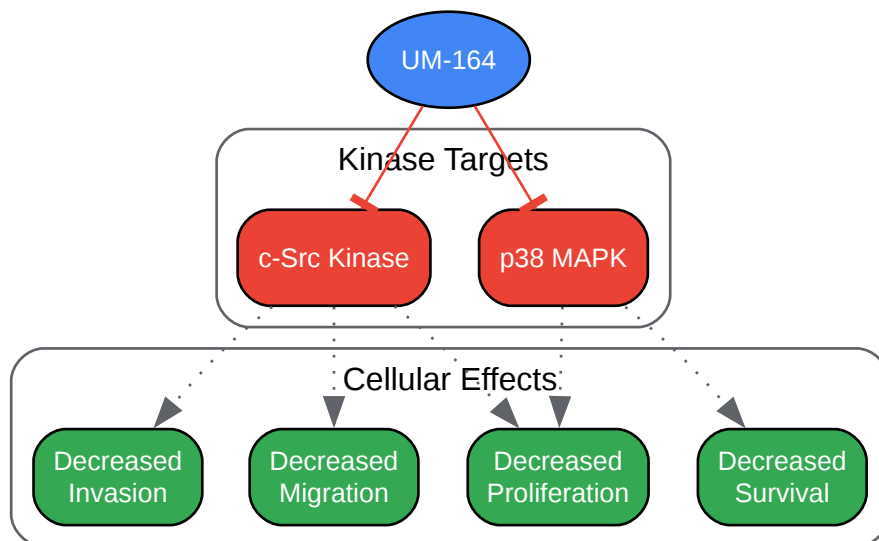
Experimental Workflow for Kinase Inhibitor Evaluation



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Caption: A generalized workflow for the preclinical evaluation of a kinase inhibitor like **UM-164**.

UM-164 Dual Inhibition Concept



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Caption: **UM-164**'s dual inhibition of c-Src and p38 MAPK leads to a multi-pronged anti-cancer effect.

Experimental Protocols

This section provides an overview of the methodologies for key experiments cited in the literature on **UM-164**.

Cell Viability and Proliferation Assays (CCK-8 or MTT)

These assays measure the metabolic activity of cells as an indicator of viability and proliferation.

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight.
- **Compound Treatment:** Treat cells with a serial dilution of **UM-164** or vehicle control (e.g., DMSO) for the desired time period (e.g., 24, 48, 72 hours).

- Reagent Addition:
 - For CCK-8: Add 10 μ L of CCK-8 solution to each well and incubate for 1-4 hours.[\[7\]](#)[\[8\]](#)
 - For MTT: Add MTT reagent and incubate, followed by the addition of a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.[\[4\]](#)
- Data Acquisition: Measure the absorbance at the appropriate wavelength (e.g., 450 nm for CCK-8, 570 nm for MTT) using a microplate reader.[\[4\]](#)[\[7\]](#)
- Data Analysis: Calculate the half-maximal inhibitory concentration (IC₅₀) or the concentration that inhibits cell growth by 50% (GI₅₀) by fitting the data to a dose-response curve.

Cell Migration and Invasion Assays (Transwell Assay)

These assays assess the ability of cells to move through a porous membrane (migration) or a membrane coated with an extracellular matrix (invasion).

- Chamber Preparation: For invasion assays, coat the upper surface of Transwell inserts (e.g., 8 μ m pore size) with a basement membrane matrix (e.g., Matrigel).[\[9\]](#) No coating is needed for migration assays.
- Cell Seeding: Harvest and resuspend cells in a serum-free medium. Seed the cells (e.g., 2.5 x 10⁴ to 5 x 10⁴ cells) into the upper chamber of the Transwell insert.
- Chemoattractant: Add a medium containing a chemoattractant (e.g., 10% FBS) to the lower chamber.
- Incubation: Incubate the plates for a period that allows for cell migration/invasion (e.g., 24-48 hours).
- Cell Removal: Gently remove the non-migrated/non-invaded cells from the upper surface of the membrane with a cotton swab.
- Fixation and Staining: Fix the cells that have migrated/invaded to the lower surface of the membrane with a fixative (e.g., 70% ethanol or methanol) and stain with a dye (e.g., 0.1% crystal violet).[\[9\]](#)

- Quantification: Elute the stain and measure the absorbance, or count the stained cells in multiple microscopic fields to quantify migration or invasion.

Western Blotting for Signaling Pathway Analysis

This technique is used to detect and quantify specific proteins and their phosphorylation status.

- Cell Treatment and Lysis: Treat cells with **UM-164** at various concentrations for a specified time (e.g., 1 hour for signaling studies).[\[10\]](#) Lyse the cells on ice using a lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors to preserve protein integrity and phosphorylation.[\[11\]](#)
- Protein Quantification: Determine the protein concentration of the lysates using a standard method (e.g., BCA assay).
- SDS-PAGE: Denature an equal amount of protein from each sample by boiling in Laemmli sample buffer and separate the proteins by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).[\[11\]](#)
- Protein Transfer: Transfer the separated proteins from the gel to a membrane (e.g., PVDF or nitrocellulose).
- Blocking: Block the membrane with a blocking agent (e.g., 5% BSA in TBST for phospho-proteins) to prevent non-specific antibody binding.[\[12\]](#)
- Antibody Incubation: Incubate the membrane with a primary antibody specific to the target protein (e.g., phospho-Src, total-Src, phospho-p38, etc.) overnight at 4°C. Follow this with incubation with a horseradish peroxidase (HRP)-conjugated secondary antibody.[\[11\]](#)
- Detection: Add an enhanced chemiluminescence (ECL) substrate and capture the signal using an imaging system.[\[11\]](#)
- Analysis: Quantify band intensities using densitometry software. Normalize the levels of phosphorylated proteins to the total protein levels.

In Vivo Xenograft Studies

These studies are conducted to evaluate the anti-tumor efficacy of a compound in a living organism.

- Cell Implantation: Implant tumor cells (e.g., TNBC or glioma cell lines) subcutaneously or orthotopically into immunodeficient mice (e.g., nude or NOD-SCID mice).^[2]^[13]
- Tumor Growth: Allow tumors to establish and reach a palpable size.
- Treatment: Randomize the mice into treatment and control groups. Administer **UM-164** (e.g., 5 or 10 mg/kg) or vehicle control via a specified route (e.g., intraperitoneal injection) and schedule.^[2]
- Monitoring: Monitor tumor volume and the general health of the mice regularly.
- Endpoint: At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, histopathology, biomarker analysis).
- Data Analysis: Compare the tumor growth rates and final tumor sizes between the treatment and control groups to determine the in vivo efficacy of the compound.

Disclaimer: The provided protocols are generalized summaries based on publicly available information. Researchers should optimize these protocols for their specific cell lines, reagents, and experimental conditions.

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- To cite this document: BenchChem. [UM-164 Dual Kinase Inhibitor: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15610374/docs#um-164-dual-kinase-inhibitor-a-technical-guide>]

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